

# Essential Safety and Logistical Information for Handling Immobilon®

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## *Compound of Interest*

Compound Name: *Immobilon*

Cat. No.: *B1229426*

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Emergency Procedures, and Disposal of **Immobilon®**, a Potent Opioid Analgesic.

**Immobilon®**, a trade name for a veterinary pharmaceutical containing the potent opioid etorphine hydrochloride and a phenothiazine tranquilizer (such as acepromazine or methotriptazine), is a powerful immobilizing agent for large animals. Due to its extreme potency, accidental human exposure can be life-threatening. Strict adherence to safety protocols is paramount. This guide provides essential, immediate safety and logistical information for handling this substance.

## Personal Protective Equipment (PPE)

The minimum required PPE for handling **Immobilon®** is designed to prevent accidental skin contact, mucous membrane exposure, and self-injection.

PPE Component	Specification	Purpose
Gloves	Surgical gloves (mandatory for routine handling). Heavy-duty, impermeable rubber gloves (for spill cleanup).	Prevents absorption through the skin.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes.
Lab Coat/Gown	Standard laboratory coat.	Protects skin and personal clothing from contamination.
Closed-toe Footwear	Required in any laboratory setting.	Protects feet from spills and dropped equipment.

## Operational Plan: Handling and Administration

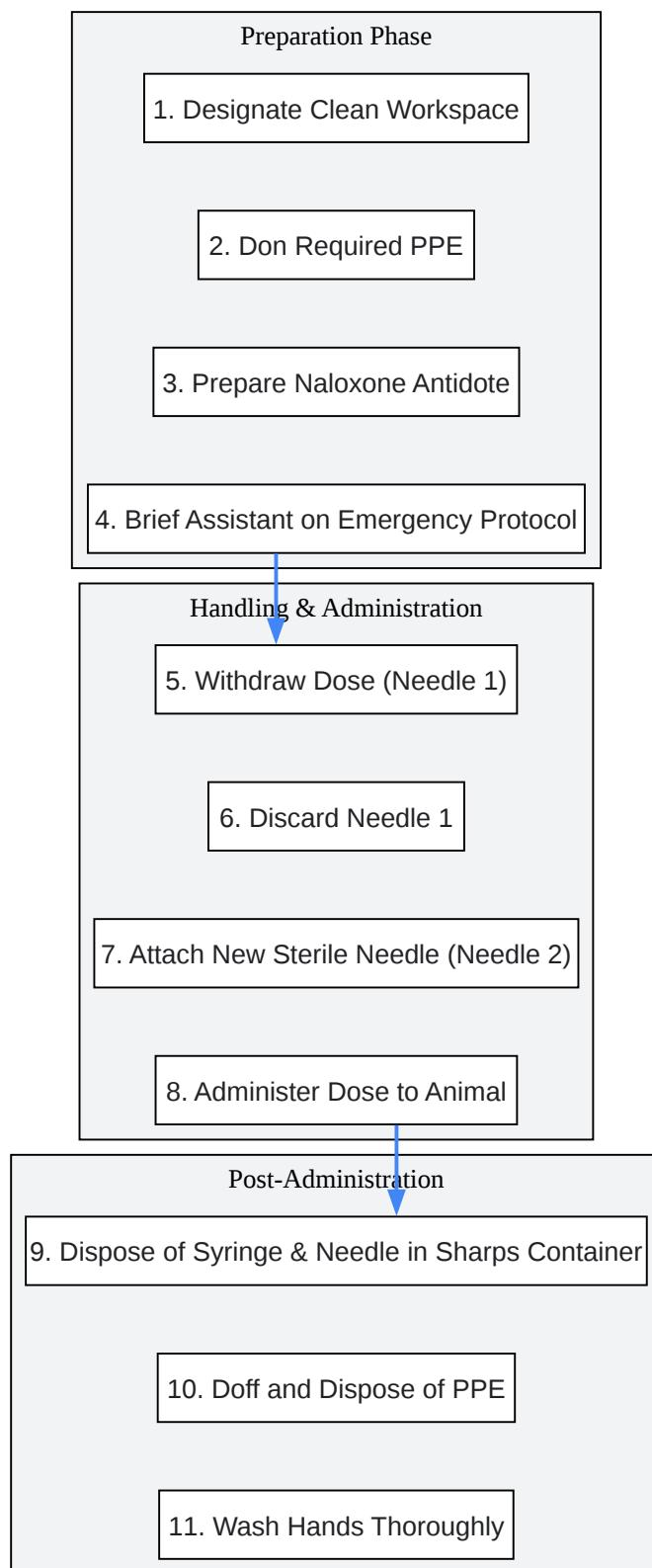
A methodical and cautious approach is critical to prevent accidental exposure. The "two-needle technique" is a cornerstone of safe handling.

### Experimental Protocol: Safe Handling and Administration of **Immobilon®**

- Preparation:
  - Ensure an assistant, fully briefed on emergency procedures and capable of administering the antidote, is present.
  - Prepare the human-specific antidote, naloxone, and have it readily accessible before handling **Immobilon®**.
  - Designate a clean, uncluttered area for dose preparation.
  - Don all required personal protective equipment.
  - Have an eye and skin wash station immediately available.
- Dose Withdrawal (Two-Needle Technique):

- Use a sterile needle and syringe to withdraw the required dose from the **Immobilon®** vial.  
Do not pressurize the vial.
- Once the dose is drawn, remove the needle from the syringe and immediately discard it into a designated sharps container.
- Attach a new, separate sterile needle to the syringe for injection.

- Administration:
  - Transport the loaded syringe to the injection site with caution. A needle guard should be in place during transport.
  - Insert the new, sterile needle into the injection site on the animal.
  - Securely connect the syringe to the needle hub and administer the dose.
- Post-Administration:
  - Do not recap the needle. Immediately dispose of the used syringe and needle in a sharps container.
  - Remove and dispose of gloves properly.
  - Wash hands thoroughly with soap and water.



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**Caption:** Operational Workflow for Handling Immobilon®

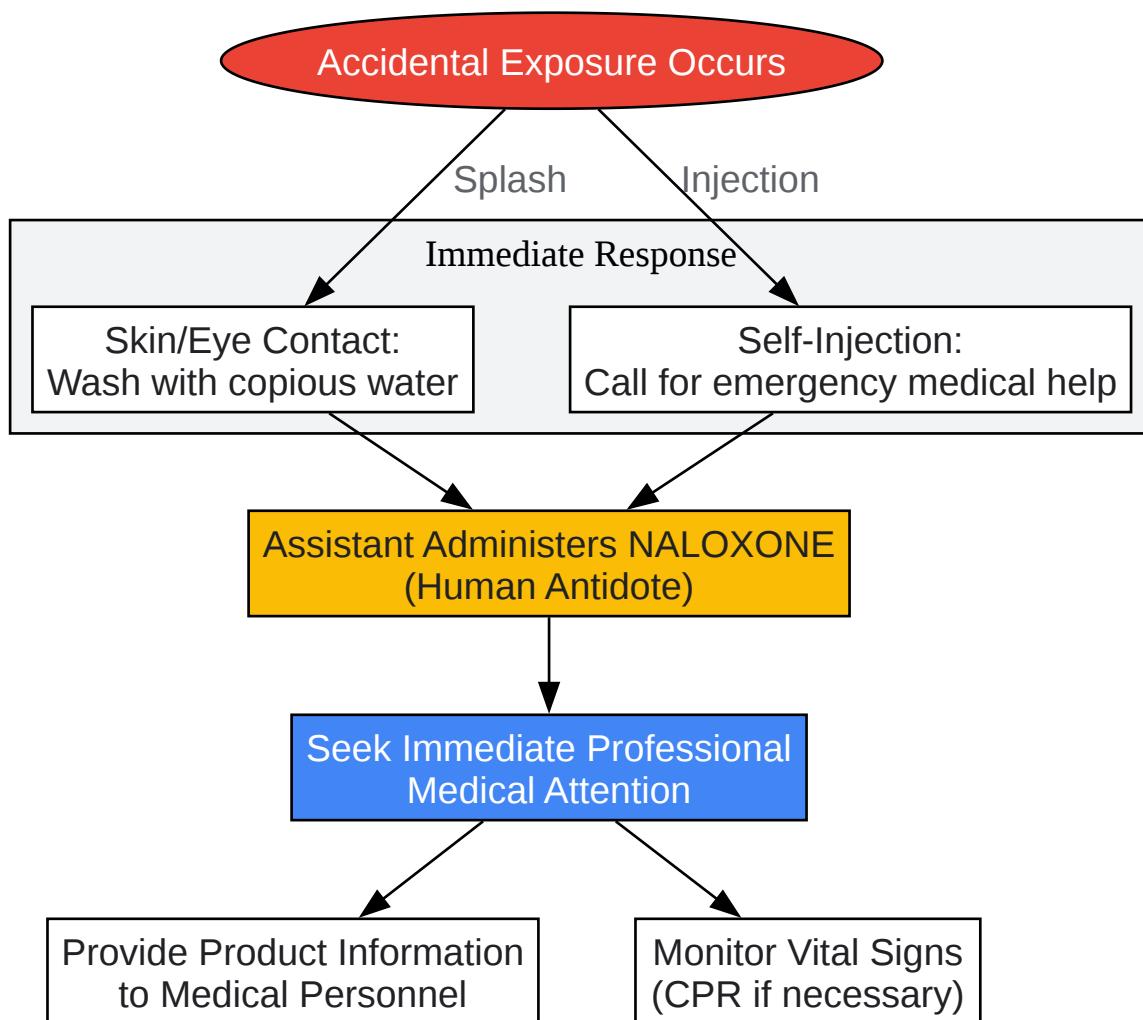
# Emergency Plan: Accidental Exposure Protocol

Accidental exposure to **Immobilon®** is a medical emergency. Immediate and decisive action is required.

**Symptoms of Human Exposure:** Symptoms can include dizziness, nausea, pinpoint pupils, severe respiratory depression, hypotension, and loss of consciousness, potentially leading to cardiorespiratory arrest.[\[1\]](#)[\[2\]](#)

## Emergency Protocol:

- **Immediate Action:**
  - If the drug splashes on skin or into eyes, wash the affected area immediately and thoroughly with copious amounts of water.
  - In case of self-injection, immediately call for emergency medical assistance.
- **Antidote Administration:**
  - The designated and briefed assistant must administer the human-specific opioid antagonist, naloxone, immediately.[\[3\]](#)[\[4\]](#)
  - Do not use the animal reversal agent, diprenorphine (Revivon), unless naloxone is unavailable, as it has opioid agonist properties in humans.[\[5\]](#)
  - Administer naloxone intravenously or intramuscularly as prepared. Repeat doses may be necessary due to the long-lasting effects of etorphine.[\[6\]](#)
- **Medical Support:**
  - Seek immediate professional medical evaluation. Do not attempt to drive.[\[6\]](#)
  - Provide the attending medical personnel with the product information or Safety Data Sheet for **Immobilon®**.
  - Cardiopulmonary resuscitation (CPR) may be necessary if the individual is unresponsive and not breathing.



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**Caption:** Emergency Response to Accidental **Immobilon®** Exposure

## Disposal Plan

**Immobilon®** (etorphine hydrochloride) is classified as a DEA Schedule II controlled substance. [7] All disposal must be conducted in strict compliance with federal and state regulations.

Disposal Protocol for Unused or Expired **Immobilon®**:

- Segregation and Storage:
  - Segregate any expired or unused **Immobilon®** from active inventory to prevent accidental use.[3]

- Store these substances in a securely locked and substantially constructed cabinet with access limited to authorized personnel.[8]
- DEA-Compliant Disposal:
  - Primary Method: The required method for disposal by DEA registrants is to use a DEA-registered "reverse distributor." [1][9] This entity is authorized to handle and destroy controlled substances.
  - Record Keeping: Maintain meticulous records of all disposed substances, including the drug name, strength, quantity, and date of disposal.[3] DEA Form 41 should be used to document the destruction of controlled substances.[9] All disposal records must be kept for a minimum of two years.[10]
  - Prohibited Methods: Flushing of controlled substances by registrants is prohibited.[9][11] On-site destruction is a high-risk option and should only be considered if a reverse distributor is not feasible, and only in strict accordance with DEA regulations, which include rendering the drug irretrievable and having the destruction witnessed by two licensed employees.[9]

By adhering to these stringent safety, handling, and disposal protocols, researchers and scientists can mitigate the significant risks associated with **Immobilon®** and ensure a safe laboratory environment.

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